Technical Support Center: Purification of Gaseous Propane-2,2-d2

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Compound of Interest	
Compound Name:	*Propane-2,2-d2*
CAS No.:	*2875-95-8*
Cat. No.:	*B1600165*

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Status: Active Ticket ID: D2-PROP-PUR-001 Assigned Specialist: Senior Application Scientist, Isotope Chemistry Division

Executive Summary & Core Directive

The Challenge: **Propane-2,2-d2** (

) is a high-value isotopologue used primarily in NMR spectroscopy and mechanistic kinetic isotope effect (KIE) studies. Unlike standard propane, this gas cannot be "vented" during purification. The primary objective is Zero-Loss Purification.

The Solution: This guide details a closed-loop purification strategy focusing on three critical impurities: moisture (

), atmospheric gases (

), and olefinic byproducts (propylene-d2/h2).

Critical Physical Parameters

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Before initiating any protocol, verify your system constraints against these parameters to prevent equipment failure or phase changes.

Parameter	Value	Operational Implication
Boiling Point (1 atm)	-42.1°C (231.1 K)	Gas at room temp; easily condensed with Liquid (77 K) or Dry Ice/Acetone (-78°C).
Critical Temperature	96.7°C (369.8 K)	Can be liquefied by pressure alone at room temperature.
Kinetic Diameter	~4.3 Å	Crucial for Sieve Selection. Determines which zeolites will adsorb the gas.
Flammability Limits	2.1% - 9.5% (in air)	Safety Critical: Vacuum lines must be leak-checked before condensing oxygen.

Module A: Moisture Removal (Dehydration)

Issue: Water spikes in NMR spectra or quenching of organometallic reagents (e.g., Grignard reactions).

The Protocol: 3A Molecular Sieve Train

Why 3A? Standard 4A molecular sieves have a pore size of ~4 Å. Propane has a kinetic diameter of approximately 4.3 Å, but thermal vibration allows it to enter 4A pores, leading to isotopic trapping and yield loss. 3A sieves (pore size ~3 Å) strictly exclude propane while rapidly adsorbing water.

Step-by-Step Workflow:

- Sieve Activation (Crucial):

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- Heat 3A molecular sieves (beads or pellets) to 250°C under high vacuum (<0.1 mbar) for 12 hours.
- Note: Insufficient activation is the #1 cause of failure.

- Column Packing:
  - Pack a stainless steel or heavy-wall glass column with the activated sieves.
  - Install frits (2 µm) at both ends to prevent dust migration.
- The "Cold-Trap" Method (Zero-Loss):
  - Do not flow gas through to a vent.[1]
  - Connect the source cylinder to the Sieve Column inlet.
  - Connect the Sieve Column outlet to a receiving vessel (Schlenk flask) immersed in Liquid Nitrogen (LN2).
  - Action: Open the source. The cryo-pumping effect of the LN2 bath will pull the propane through the sieve bed, drying it dynamically, and condensing it immediately in the receiver.

Visualization: Gas Drying Train



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Figure 1: Cryogenic flow-through drying train. The pressure gradient is created by the temperature difference between the source (RT) and receiver (77 K).

Module B: Degassing (Air Removal)

Issue: Oxygen acts as a paramagnetic impurity in NMR and a poison in catalytic reactions.
Solution: The Freeze-Pump-Thaw (FPT) cycle.[2][3][4][5]

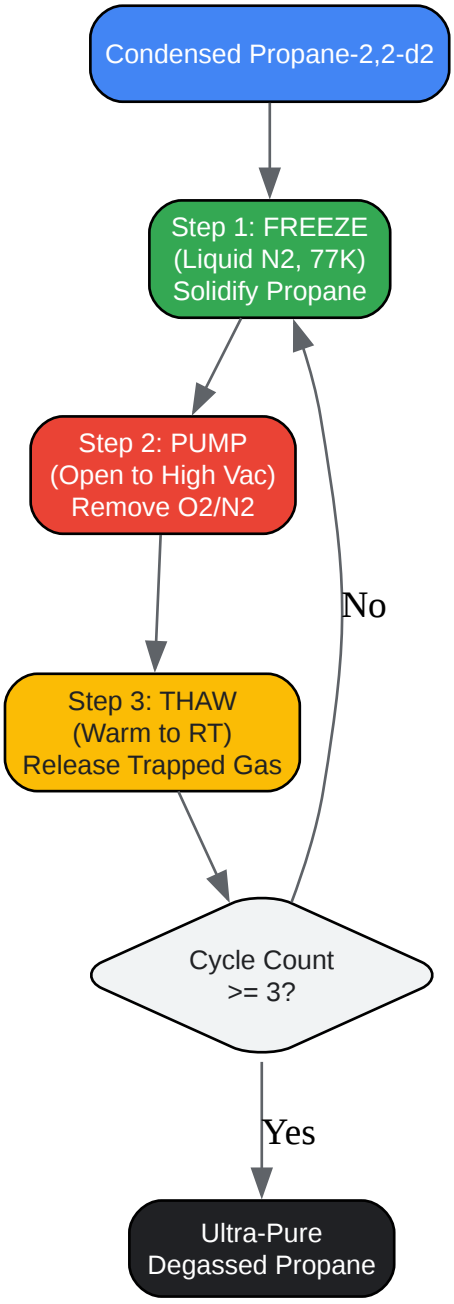
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Protocol:

- Freeze: Immerse the vessel containing the condensed **Propane-2,2-d2** in Liquid Nitrogen (77 K). Wait until the gas is fully solidified (white solid).
- Pump: Open the vessel to high vacuum.
  - Mechanism:[6][7][8][9][10] At 77 K, propane vapor pressure is negligible (< 10^-3 Torr). Oxygen and Nitrogen remain gaseous and are pumped away.
  - Duration: 5–10 minutes.
- Thaw: Close the vacuum valve. Remove the LN2 bath. Allow the propane to melt and vaporize into the headspace.
  - Mechanism:[6][7][8][9][10] Trapped gas bubbles are released from the lattice.
- Repeat: Perform 3 total cycles.

Visualization: Freeze-Pump-Thaw Logic

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Figure 2: The Freeze-Pump-Thaw cycle logic. Repetition is required to remove gas molecules trapped in the frozen lattice.

Module C: Olefin Removal (Advanced)

Issue: Propylene (propene) is a common byproduct of propane synthesis (via hydrogenation of propyne/propylene). It has a similar boiling point (-47°C vs -42°C), making distillation difficult.

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The Solution: Silver Nitrate Impregnated Silica (Ag-Silica) Silver ions (

) form reversible

-complexes with the double bond of olefins, retarding their passage while saturated propane passes through freely.

Preparation of Scrubbing Material:

- Dissolve

  in water (10% w/w loading relative to silica).
- Slurry with high-surface-area silica gel.
- Evaporate water and dry at 120°C in the dark (light sensitive).
- Pack this into "Trap 2" in the drying train (see Figure 1).

Troubleshooting Matrix (FAQ)

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Symptom	Probable Cause	Corrective Action
Pressure rises rapidly after removing LN2.	Normal physical behavior.	DANGER: Ensure the receiving vessel volume is sufficient to hold the gas at room temperature. Rule of Thumb: 1 mL of liquid propane expands to ~270 mL of gas.
NMR shows broad water peak.	Sieve saturation or improper activation.	Reactivate sieves at 250°C under vacuum. Switch strictly to 3A sieves (verify you are not using 4A or 13X).
Loss of deuterated product.	Adsorption into 13X or 5A sieves.	Stop immediately. Recover gas by heating the sieve trap to 150°C and condensing back into the source. Switch to 3A.
H/D Exchange observed.	Acidic sites on sieves + high temp.	Ensure sieves are neutral. Keep the gas purification train at Room Temperature or below. Do not heat the trap while deuterated gas is present.

References

- NIST Chemistry WebBook.Propane: Thermophysical Properties. National Institute of Standards and Technology. [Link][2]
- Armarego, W. L. F.Purification of Laboratory Chemicals. (8th Edition). Butterworth-Heinemann.
- University of Washington.Freeze-Pump-Thaw Degassing of Liquids. (Standard Operating Procedure). [Link]
- Reich, H. J.Winnebago High-Pressure NMR Tube Loading. University of Wisconsin-Madison. (Details on condensing gases for NMR). [Link]

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Sources

- 1. ckgas.com [ckgas.com]
- 2. schlenklinesurvivalguide.com [schlenklinesurvivalguide.com]
- 3. emeraldcloudlab.com [emeraldcloudlab.com]
- 4. depts.washington.edu [depts.washington.edu]
- 5. youtube.com [youtube.com]
- 6. chempap.org [chempap.org]
- 7. Thermophysical Properties of Fluid Systems [webbook.nist.gov]
- 8. uscylgas.com [uscylgas.com]
- 9. eng-tips.com [eng-tips.com]
- 10. Propane [webbook.nist.gov]

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